

Technical Guide: 2,9-Dimethyl-4,7-diphenyl-1,10-phenanthroline (Bathocuproine)

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Compound of Interest

Compound Name: 2,9-Dimethyl-4,7-diphenyl-1,10-phenanthroline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties and applications of **2,9-Dimethyl-4,7-diphenyl-1,10-phenanthroline**, a key organic compound in modern electronics and a subject of interest in broader chemical and materials science research.

Core Physicochemical Data

2,9-Dimethyl-4,7-diphenyl-1,10-phenanthroline, commonly known as Bathocuproine (BCP), is a high-purity organic compound essential in the fabrication of advanced electronic devices. Its molecular characteristics are summarized below.

Property	Value
Molecular Weight	360.46 g/mol
Chemical Formula	C ₂₆ H ₂₀ N ₂
CAS Number	4733-39-5
Appearance	Yellow powder
Melting Point	279-283 °C (lit.)
Maximum Absorption (λ _{max})	277 nm
Fluorescence Emission (λ _{em})	386 nm ±10 nm in THF

Applications in Research and Development

Bathocuproine is a wide-band-gap material with high electron affinity, making it a critical component in organic electronics.[\[1\]](#) Its primary roles include:

- **Electron Transport Layer (ETL) and Hole-Blocking Layer (HBL):** In Organic Light-Emitting Diodes (OLEDs) and perovskite solar cells, BCP facilitates the efficient transport of electrons while blocking holes, preventing recombination at the cathode.[\[1\]](#)[\[2\]](#) This function is crucial for enhancing device efficiency, stability, and lifespan.[\[1\]](#)[\[2\]](#)
- **Exciton-Blocking Barrier:** BCP prevents the diffusion of excitons towards the electrode, which would otherwise lead to non-radiative recombination and reduced device performance.[\[1\]](#)
- **Interfacial Layer:** When inserted between a metal cathode (like aluminum or silver) and an organic layer, BCP can establish an Ohmic contact, improving charge injection and collection.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

While the predominant application of BCP is in materials science, phenanthroline derivatives, in general, have been explored in drug research and development. Some have shown potential as anti-cancer and antibacterial agents.[\[6\]](#) Specifically, 2,9-dimethyl-1,10-phenanthroline (neocuproine), a related compound, has demonstrated potent, copper-dependent cytotoxic activity with anti-tumor properties.[\[7\]](#)[\[8\]](#)

Experimental Protocols

The application of Bathocuproine in thin-film devices requires precise deposition techniques.

The two most common methods are thermal evaporation and solution processing (spin coating).

Thermal Evaporation

This is a vacuum-based deposition technique used to create highly uniform thin films.

Methodology:

- Place a crucible containing high-purity BCP powder ($\geq 99\%$) inside a thermal evaporation chamber.
- Evacuate the chamber to a high vacuum, typically around 1×10^{-6} mbar.
- Heat the crucible to sublimate the BCP. The vaporized material will then deposit onto the substrate.
- The deposition rate is controlled by the temperature of the crucible and is typically maintained at a slow rate, for example, 0.2 \AA/s , to ensure a uniform layer.^[9]
- The desired thickness of the BCP layer is monitored in real-time using a quartz crystal microbalance. A typical thickness for an ETL/HBL is between 5 and 20 nm.^[5]

Solution Processing (Spin Coating)

Spin coating is a cost-effective, non-vacuum technique for depositing thin films from solution.

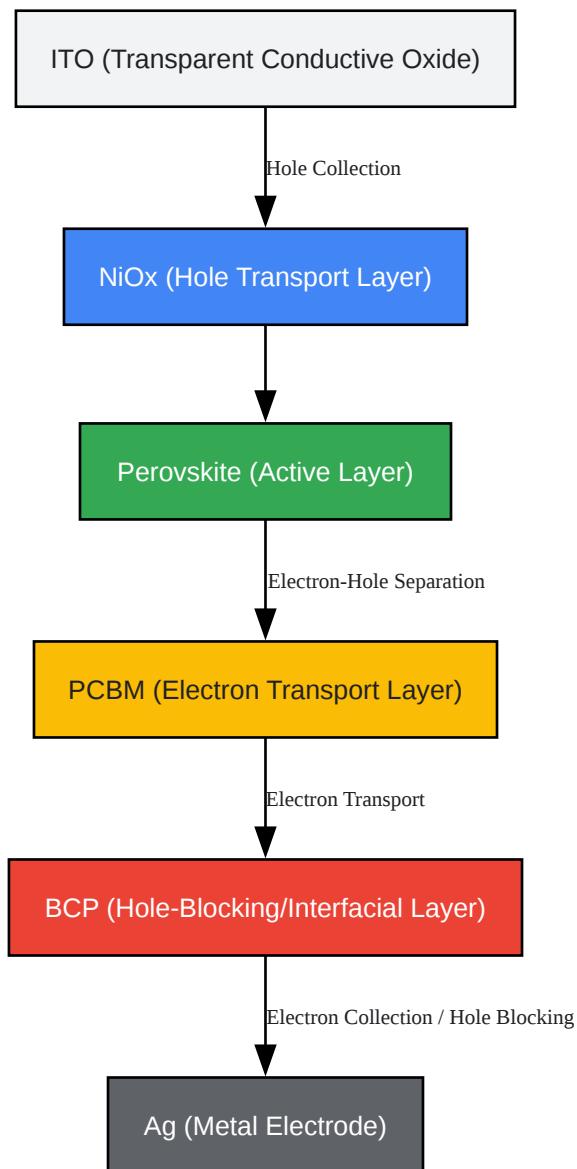
Methodology:

- Solution Preparation:
 - Prepare a dilute solution of BCP. A common concentration is 0.5 mg/mL .^{[9][10]}
 - The solvent system can vary. A mixture of toluene and methanol (e.g., 1:9 v/v) is effective.
^[9] Ethanol can also be used as a solvent.^[10]

- The solution may be stirred at a slightly elevated temperature (e.g., 50°C) to ensure complete dissolution.[9]
- Deposition:
 - Dispense a small amount of the BCP solution onto the center of the substrate.
 - Spin the substrate at a high speed, for example, 3000-4000 RPM, for a set duration, typically 30-60 seconds.[9][10] The spinning action spreads the solution evenly across the substrate, and the solvent evaporates, leaving a thin film of BCP.
 - The thickness of the film is controlled by the solution concentration and the spin speed. A spin speed of 3000 RPM for 50 seconds can yield a film of approximately 5 nm.[10]

Logical Workflow of BCP in an Organic Solar Cell

The following diagram illustrates the typical layered structure of an inverted perovskite solar cell and the functional role of Bathocuproine within this architecture.



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